

Application Notes and Protocols for Dichloro-bis(4-methylphenyl)silane

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Compound of Interest

Compound Name: *Dichloro-bis(4-methylphenyl)silane*

Cat. No.: *B097429*

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Abstract

This document provides detailed application notes and experimental protocols for the use of **dichloro-bis(4-methylphenyl)silane** as a monomer in the synthesis of polysiloxanes.

Dichloro-bis(4-methylphenyl)silane, also known as dichloro-di-p-tolylsilane, is a valuable precursor for creating polysiloxanes with enhanced thermal stability, high refractive index, and unique mechanical properties attributable to the rigid p-tolyl groups attached to the silicon backbone. These characteristics make the resulting polymers suitable for specialized applications in high-performance elastomers, resins, and optical materials. This guide is intended for researchers, scientists, and professionals in materials science and drug development, offering comprehensive data, synthesis protocols, and polymerization procedures.

Monomer: Dichloro-bis(4-methylphenyl)silane

Dichloro-bis(4-methylphenyl)silane is an organosilicon compound featuring two 4-methylphenyl (p-tolyl) groups and two chlorine atoms bonded to a central silicon atom. The presence of the aromatic tolyl groups significantly influences the properties of the resulting polysiloxane, imparting greater rigidity and thermal resistance compared to standard polydimethylsiloxanes (PDMS).

Physical and Chemical Properties

Quantitative data for **dichloro-bis(4-methylphenyl)silane** is not readily available in standard databases. Therefore, properties are compared with its close structural analogs, dichlorodiphenylsilane and dichloro(methyl)phenylsilane, to provide a reasonable estimation.

Property	Dichloro-bis(4-methylphenyl)silane	Dichlorodiphenylsilane (Analog)	Dichloro(methyl)phenylsilane (Analog)
Molecular Formula	C ₁₄ H ₁₄ Cl ₂ Si	C ₁₂ H ₁₀ Cl ₂ Si[1]	C ₇ H ₈ Cl ₂ Si
Molecular Weight	281.25 g/mol	253.20 g/mol [1]	191.13 g/mol
Appearance	Colorless to pale yellow liquid (predicted)	Colorless liquid[1]	Liquid
Boiling Point	Not available	305 °C[1]	205 °C
Melting Point	Not available	-22 °C[1]	Not available
Density	Not available	1.22 g/mL at 25 °C[1]	1.176 g/mL at 25 °C
Refractive Index	Not available	n _{20/D} 1.582[1]	n _{20/D} 1.519
Key Reactivity	Reacts with water to form silanols and HCl	Decomposed by water to form hydrochloric acid[1]	Reacts with water

Experimental Protocols

Safety Precaution: All experiments involving chlorosilanes should be conducted in a well-ventilated fume hood. Chlorosilanes react with moisture to release hydrogen chloride (HCl) gas, which is corrosive and toxic. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times.

Protocol 1: Synthesis of Dichloro-bis(4-methylphenyl)silane

This protocol describes a standard Grignard reaction to synthesize the monomer from silicon tetrachloride and 4-bromotoluene.

Materials:

- Magnesium turnings
- Iodine crystal (as initiator)
- 4-bromotoluene
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Silicon tetrachloride (SiCl_4)
- Hexane
- Anhydrous sodium sulfate
- Nitrogen or Argon gas supply

Equipment:

- Three-neck round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and heat plate
- Schlenk line for inert atmosphere operations
- Distillation apparatus

Procedure:

- Grignard Reagent Preparation:
 - Dry all glassware in an oven at 120°C overnight and assemble under an inert atmosphere (N_2 or Ar).

- Place magnesium turnings (2.2 molar equivalents) and a small crystal of iodine in the three-neck flask.
- Dissolve 4-bromotoluene (2.0 molar equivalents) in anhydrous ether/THF in the dropping funnel.
- Add a small amount of the 4-bromotoluene solution to the magnesium. If the reaction does not start (indicated by color change and gentle reflux), gently warm the flask.
- Once initiated, add the remaining 4-bromotoluene solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 1-2 hours to ensure complete reaction, forming 4-methylphenylmagnesium bromide.

- Reaction with Silicon Tetrachloride:
 - Cool the Grignard reagent to 0°C using an ice bath.
 - Dissolve silicon tetrachloride (1.0 molar equivalent) in anhydrous ether/THF and add it to the dropping funnel.
 - Add the SiCl_4 solution dropwise to the stirred Grignard reagent at 0°C. A white precipitate of magnesium salts will form.
 - After addition, allow the mixture to warm to room temperature and stir for 12-16 hours.
- Work-up and Purification:
 - Filter the reaction mixture under an inert atmosphere to remove the magnesium salts.
 - Wash the salt cake with anhydrous ether/THF to recover the product.
 - Combine the filtrates and remove the solvent under reduced pressure (rotary evaporation).
 - Add dry hexane to the residue to precipitate any remaining salts, and filter again.

- The resulting crude product is purified by fractional distillation under high vacuum to yield pure **dichloro-bis(4-methylphenyl)silane**.



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Caption: Workflow for the synthesis of **Dichloro-bis(4-methylphenyl)silane**.

Protocol 2: Polymerization via Hydrolytic Polycondensation

This protocol details the conversion of the monomer into poly(bis-4-methylphenyl)siloxane through hydrolysis and subsequent condensation.

Materials:

- **Dichloro-bis(4-methylphenyl)silane**
- Toluene or other inert organic solvent
- Deionized water
- Sodium bicarbonate (for neutralization)
- Anhydrous sodium sulfate or magnesium sulfate

Equipment:

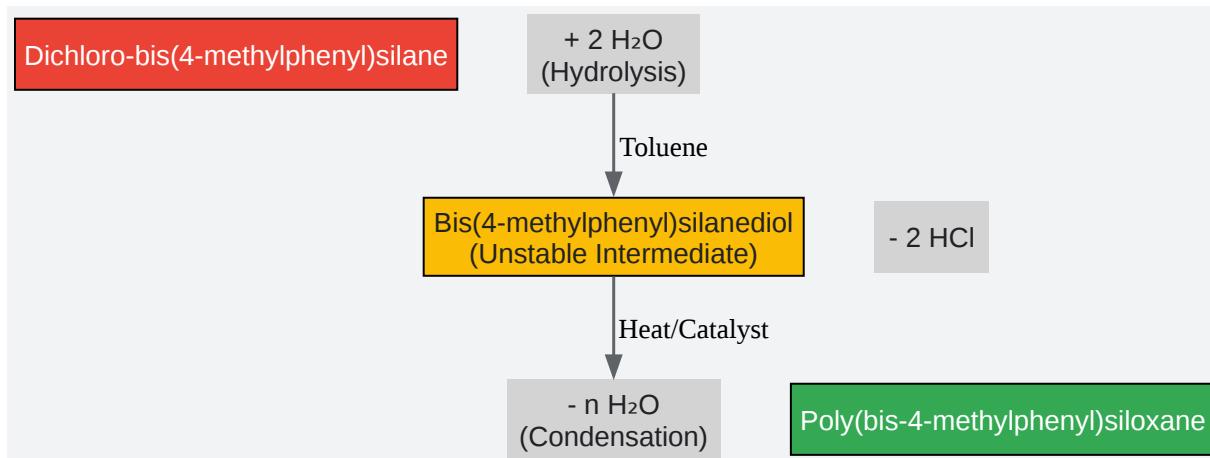
- Jacketed reaction vessel with overhead stirrer
- Dropping funnel

- Condenser
- Temperature controller
- Separatory funnel

Procedure:

- Hydrolysis:
 - Dissolve **dichloro-bis(4-methylphenyl)silane** in toluene inside the reaction vessel.
 - In a separate container, prepare a solution of deionized water (at least 2 molar equivalents to the Si-Cl bonds) in toluene or use a mixture of toluene and a more polar solvent like acetone to facilitate mixing.
 - Cool the monomer solution to 5-10°C.
 - Slowly add the water-containing solution to the stirred monomer solution. The reaction is exothermic and will produce HCl gas. Maintain the temperature below 20°C.
 - After addition, continue stirring for 1-2 hours to ensure complete hydrolysis, which forms silanediol intermediates (bis(4-methylphenyl)silanediol) and cyclic oligomers.
- Neutralization and Washing:
 - Transfer the reaction mixture to a separatory funnel.
 - Wash the organic layer sequentially with a 5% sodium bicarbonate solution (to neutralize HCl) and then with deionized water until the aqueous layer is neutral (pH ~7).
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate and filter.
- Condensation:
 - Remove the solvent from the dried organic layer by rotary evaporation to obtain a viscous liquid or a low-molecular-weight prepolymer.

- To increase the molecular weight, the prepolymer can be heated under a vacuum or in the presence of a condensation catalyst (e.g., potassium hydroxide) at elevated temperatures (120-150°C) to drive the condensation reaction, eliminating water and forming high-molecular-weight poly(bis-4-methylphenyl)siloxane.



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Caption: Reaction scheme for polymerization of the monomer.

Polymer: Poly(bis-4-methylphenyl)siloxane

The resulting polymer, poly(bis-4-methylphenyl)siloxane, is expected to be a highly viscous fluid or a solid at room temperature, depending on its molecular weight.

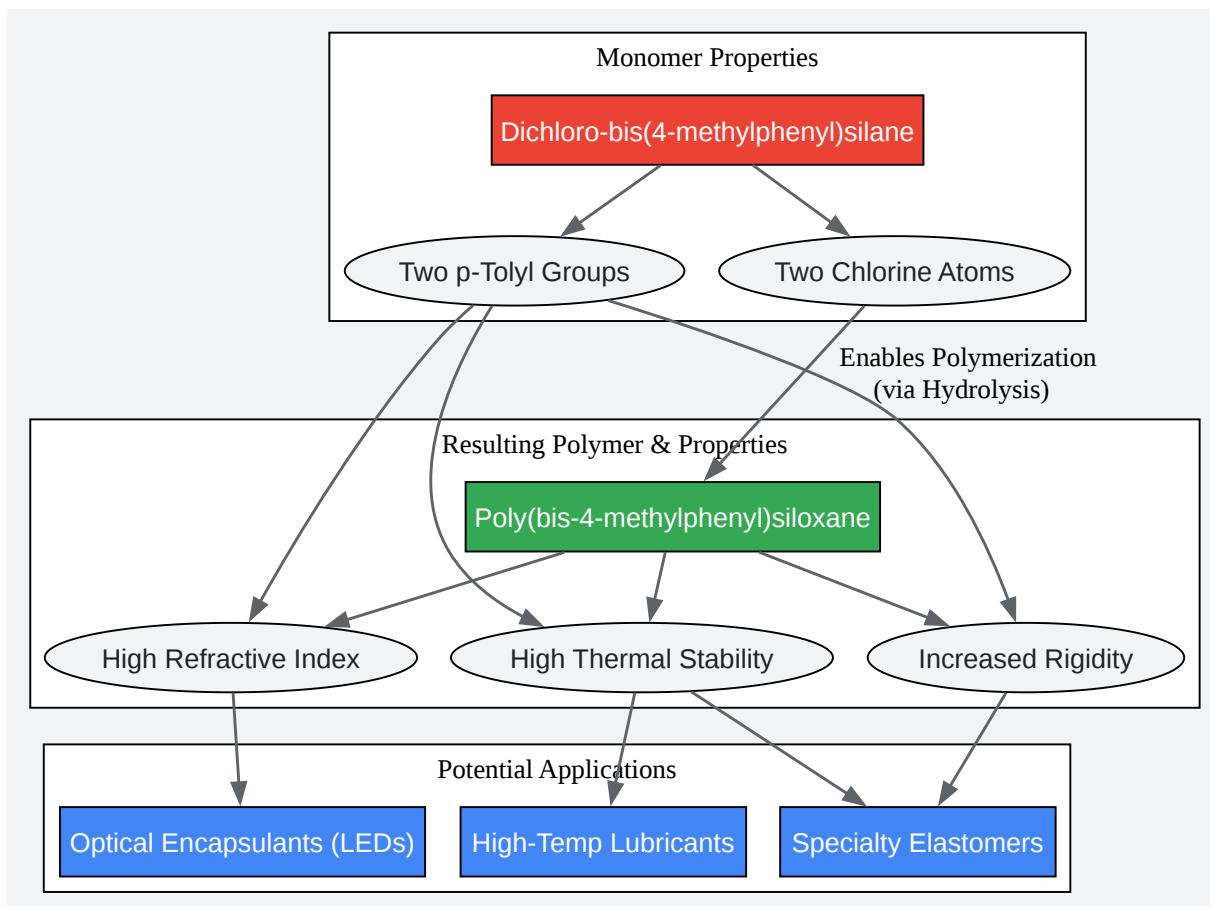
Expected Properties and Applications

The properties of this polymer make it a candidate for applications where thermal stability and optical clarity are critical. Data is compared with the well-characterized poly(methylphenylsiloxane).

Property	Poly(bis-4-methylphenyl)siloxane (Expected)	Poly(methylphenylsiloxane) (Analog)
Linear Formula	$[-\text{Si}(\text{C}_7\text{H}_7)_2\text{O}-]^n$	$[-\text{Si}(\text{CH}_3)(\text{C}_6\text{H}_5)\text{O}-]^n$ ^[2]
Appearance	Viscous liquid to transparent solid	Viscous liquid ^[2]
Thermal Stability	High, due to aromatic content	Resistant to oxidation ^[3]
Refractive Index	High (>1.54)	$n_{20/\text{D}} 1.5365$ ^[2]
Solubility	Soluble in aromatic solvents (toluene, xylene), ethers, and chlorinated hydrocarbons.	Good compatibility with cosmetic ingredients ^[3]
Glass Transition Temp.	Higher than PDMS, providing a wider operating temperature range.	Not specified, but phenyl groups increase rigidity.

Potential Applications:

- High-Performance Fluids: As a lubricant or hydraulic fluid for high-temperature environments.
- Optical Materials: As an encapsulant for LEDs or other optoelectronic devices due to its high refractive index and thermal stability.^[4]
- Stationary Phases in Chromatography: For separating aromatic compounds in gas chromatography.
- Elastomers and Resins: As a base polymer for creating specialty rubbers and resins that require superior performance at extreme temperatures. Phenyl-containing silicones are used to improve the thermal resistance and flame retardancy of other polymers like epoxy resins.
^[5]



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Caption: Relationship between monomer structure, polymer properties, and applications.

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